

Purification of crude Methylsilatrane by recrystallization or sublimation

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Compound of Interest

Compound Name: **Methylsilatrane**

Cat. No.: **B1583748**

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Technical Support Center: Purification of Crude Methylsilatrane

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of crude **Methylsilatrane** by recrystallization and sublimation. The information is tailored for researchers, scientists, and drug development professionals.

Physical and Chemical Properties of Methylsilatrane

A summary of key physical and chemical properties of **Methylsilatrane** is provided below for easy reference during the purification process.

Property	Value
Molecular Formula	C ₇ H ₁₅ NO ₃ Si
Molecular Weight	189.28 g/mol
Appearance	White crystalline or granular solid[1]
Melting Point	152-154 °C (306-309 °F)[1]
Boiling Point	174 °C (345 °F) at 31 mmHg[1]
Solubility	Insoluble in water[1]

Purification by Recrystallization

Recrystallization is a common technique for purifying solid compounds based on differences in solubility. The crude material is dissolved in a hot solvent and then allowed to cool, leading to the formation of purified crystals.

Experimental Protocol: Recrystallization of Silatrane (General Procedure)

Please note: A specific protocol for **Methylsilatrane** is not readily available in the reviewed literature. The following procedure is based on methods used for structurally similar silatrane and may require optimization.

- **Solvent Selection:** Based on protocols for similar silatrane, a mixed solvent system is often effective. A common choice is a chlorinated solvent with a non-polar co-solvent, such as dichloromethane/hexane or chloroform/pentane. Another approach is to wash the crude product with a non-polar solvent like hexane to remove unreacted starting materials.
- **Dissolution:** Place the crude **Methylsilatrane** in an Erlenmeyer flask. Add a minimal amount of the primary solvent (e.g., dichloromethane or chloroform) and gently heat the mixture to dissolve the solid.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Induce Crystallization:** Slowly add the co-solvent (e.g., hexane or pentane) to the hot solution until turbidity (cloudiness) persists. If necessary, add a few drops of the primary solvent to redissolve the initial precipitate, then allow the solution to cool slowly.
- **Cooling and Crystal Formation:** Let the flask cool to room temperature undisturbed to allow for the formation of large crystals. For maximum yield, the flask can then be placed in an ice bath.
- **Isolation and Washing:** Collect the crystals by vacuum filtration. Wash the crystals with a small amount of the cold co-solvent to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals under vacuum to remove residual solvent.

Troubleshooting Guide: Recrystallization

Problem	Possible Cause	Solution
Oiling Out	The compound's melting point is lower than the boiling point of the solvent, or the solution is supersaturated.	Add a small amount of additional hot solvent. Ensure slow cooling. Consider using a lower-boiling point solvent system.
No Crystal Formation	The solution is not saturated, or nucleation is slow.	Evaporate some of the solvent to increase concentration. Scratch the inside of the flask with a glass rod at the liquid-air interface. Add a seed crystal of pure Methylsilatrane.
Low Recovery	Too much solvent was used. The compound is significantly soluble in the cold solvent. Crystals were lost during transfer.	Use the minimum amount of hot solvent necessary for dissolution. Ensure the solution is thoroughly cooled before filtration. Rinse the flask with the cold mother liquor to transfer all crystals.
Colored Crystals	Colored impurities are present.	Add a small amount of activated charcoal to the hot solution before filtration. Note that charcoal can adsorb the desired product, so use it sparingly.

Recrystallization Workflow



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Caption: Workflow for the recrystallization of crude **Methylsilatrane**.

Purification by Sublimation

Sublimation is a purification technique where a solid is transformed directly into a gas without passing through a liquid phase, and then re-condensed back into a pure solid. This method is effective for compounds that have a sufficiently high vapor pressure at a temperature below their melting point.

Experimental Protocol: Sublimation of **Methylsilatrane** (General Procedure)

Please note: Specific temperature and pressure conditions for the sublimation of **Methylsilatrane** are not detailed in the available literature. The following is a general procedure that will require optimization.

- Apparatus Setup: Place the crude **Methylsilatrane** in a sublimation apparatus.
- Vacuum Application: Evacuate the apparatus to a low pressure (e.g., <1 mmHg). A good vacuum is crucial for sublimation to occur at a lower temperature.
- Heating: Gently and slowly heat the bottom of the apparatus containing the crude material. The temperature should be high enough to induce sublimation but remain below the melting point of **Methylsilatrane** (152-154 °C). A starting point could be around 100-120 °C, with careful monitoring.
- Condensation: The gaseous **Methylsilatrane** will travel to a cold surface (a cold finger or the upper, cooler parts of the apparatus) where it will deposit as purified crystals.
- Collection: Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature before slowly releasing the vacuum. Carefully scrape the purified crystals from the cold surface.

Troubleshooting Guide: Sublimation

Problem	Possible Cause	Solution
No Sublimation	The temperature is too low. The vacuum is not sufficient.	Gradually increase the temperature, but do not exceed the melting point. Check the vacuum system for leaks and ensure the pump is functioning correctly.
Melting Instead of Subliming	The heating rate is too fast. The temperature is too high.	Heat the sample more slowly and evenly. Reduce the temperature.
Low Yield	Sublimation is incomplete. The compound has a low vapor pressure under the applied conditions.	Increase the duration of the sublimation. Improve the vacuum to lower the required sublimation temperature.
Product Contamination	Impurities are co-subliming.	If impurities have similar vapor pressures, a second sublimation or a different purification technique (like recrystallization) may be necessary.

Sublimation Workflow



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References

- 1. Methylsilatrane | C7H15NO3Si | CID 16797 - PubChem [pubchem.ncbi.nlm.nih.gov]
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